

An In-depth Technical Guide to the Major Metabolites of CH-Piata

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH-Piata

Cat. No.: B10828853

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CH-Piata (N-cyclohexyl-2-(1-pentyl-1H-indol-3-yl)acetamide) is a synthetic cannabinoid receptor agonist (SCRA) that has emerged in the recreational drug market.[1][2] As with many novel psychoactive substances, a thorough understanding of its metabolic fate is crucial for forensic identification, toxicological assessment, and the development of potential therapeutic interventions. This guide provides a comprehensive overview of the major metabolites of **CH-Piata**, detailing the experimental protocols used for their identification and presenting the metabolic pathways involved.

Major Metabolites of CH-Piata

CH-Piata undergoes extensive phase I metabolism, primarily mediated by cytochrome P450 (CYP) enzymes in the liver.[3] The main metabolic transformations observed are hydroxylation, N-dealkylation, and ketone formation.[3][4] Dihydroxylation and carboxylic acid formation have also been identified as significant metabolic routes.[1][5]

Summary of In Vitro Metabolite Abundance

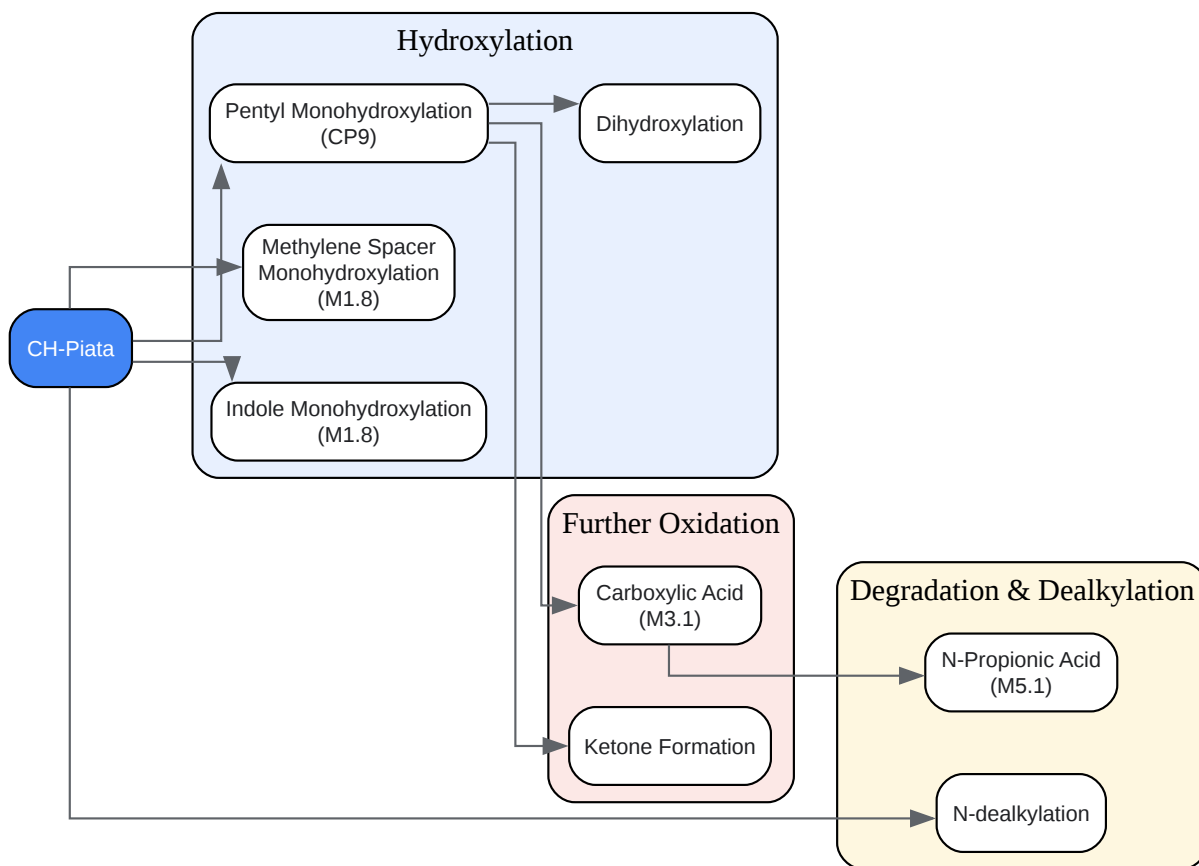
While precise quantitative data from peer-reviewed literature is not consistently presented in standardized tables, in vitro studies using human liver microsomes (HLM) have identified the

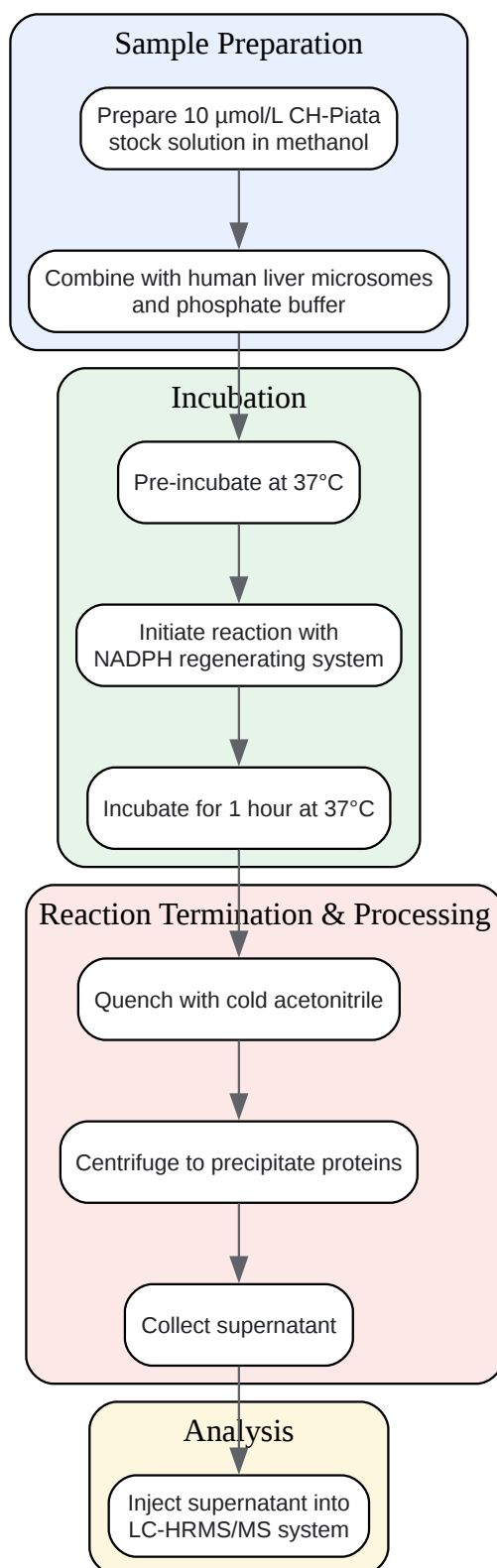
most abundant metabolites based on chromatographic peak areas. These findings are summarized below.

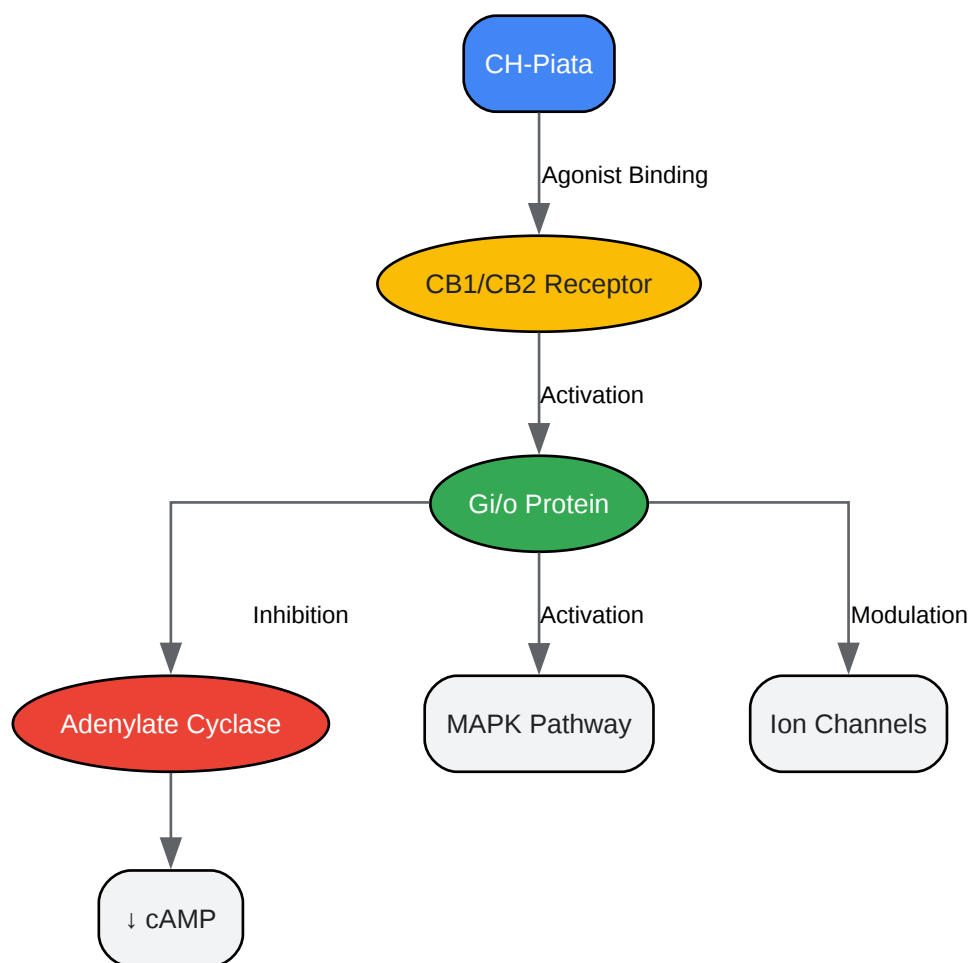
Metabolite ID (per Watanabe et al., 2023)	Proposed Biotransformation	Relative Abundance (Peak Area)
CP9	Hydroxylation at the pentyl side chain	Most Abundant[4]
M1.8	Monohydroxylation at the indole core or methylene spacer	Suggested as a reliable marker[1][5]
M3.1	Carboxylic acid formation at the N-pentyl side chain	Suggested as a reliable marker[1][5]
M5.1	N-propionic acid metabolite (from degradation of M3.1)	Tentatively identified; suggested as a reliable marker[1][5]
-	N-dealkylation	Commonly observed[6]
-	Ketone formation	Observed[4]

Metabolic Pathways of CH-Piata

The metabolic pathways of **CH-Piata** are complex, involving multiple enzymatic reactions. The primary routes of metabolism are depicted in the diagram below, based on findings from in vitro studies.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Insights into the metabolism of CH-PIATA – a novel synthetic cannabinoid featuring an acetamide linker | CoLab [colab.ws]
- 3. researchgate.net [researchgate.net]

- 4. Insights into the metabolism of CH-PIATA-A novel synthetic cannabinoid featuring an acetamide linker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Major Metabolites of CH-Piata]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828853#identifying-major-metabolites-of-ch-piata]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com